

2-Bromo-4-fluoro-6-nitrophenol safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Bromo-4-fluoro-6-nitrophenol

Cat. No.: B1271563

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Technical Guide: Safety and Handling of 2-Bromo-4-fluoro-6-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2-Bromo-4-fluoro-6-nitrophenol** (CAS No. 320-75-2). The information is intended to enable researchers, scientists, and drug development professionals to handle this chemical safely in a laboratory setting.

Chemical Identification and Properties

2-Bromo-4-fluoro-6-nitrophenol is a halogenated and nitrated phenolic compound. Its chemical structure and properties are summarized below.

Property	Value	Source
Chemical Name	2-Bromo-4-fluoro-6-nitrophenol	[1]
CAS Number	320-75-2	[1][2][3][4]
Molecular Formula	C ₆ H ₃ BrFNO ₃	[1][4]
Molecular Weight	236.00 g/mol	[4]
Appearance	Solid	
Melting Point	67°C	[1]
Boiling Point	238.7°C at 760 mmHg	[1]
Density	1.965 g/cm ³	[1]
Flash Point	98.2°C	[1][3]
Storage Temperature	Room Temperature, Sealed in dry	[1]

Hazard Identification and GHS Classification

2-Bromo-4-fluoro-6-nitrophenol is classified as a hazardous substance. The GHS classification indicates significant health and environmental risks. The signal word for this chemical is Danger.

Hazard Class	Hazard Statement Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Skin Sensitization	H317	May cause an allergic skin reaction
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage
Hazardous to the Aquatic Environment, Long-term	H410	Very toxic to aquatic life with long lasting effects

Source: Sigma-Aldrich Safety Data Sheet

Personal Protective Equipment (PPE) and Engineering Controls

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][6]
- An eyewash station and safety shower must be readily accessible in the immediate work area.[7]

Personal Protective Equipment:

- Eye Protection: Chemical safety goggles or a face shield are required.[8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Gloves should be inspected before use and changed immediately if contaminated.[8]
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For tasks with a higher risk of splash, a chemically impervious apron should be worn.[9]
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is necessary.[5]

Experimental Protocols: Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize risk.

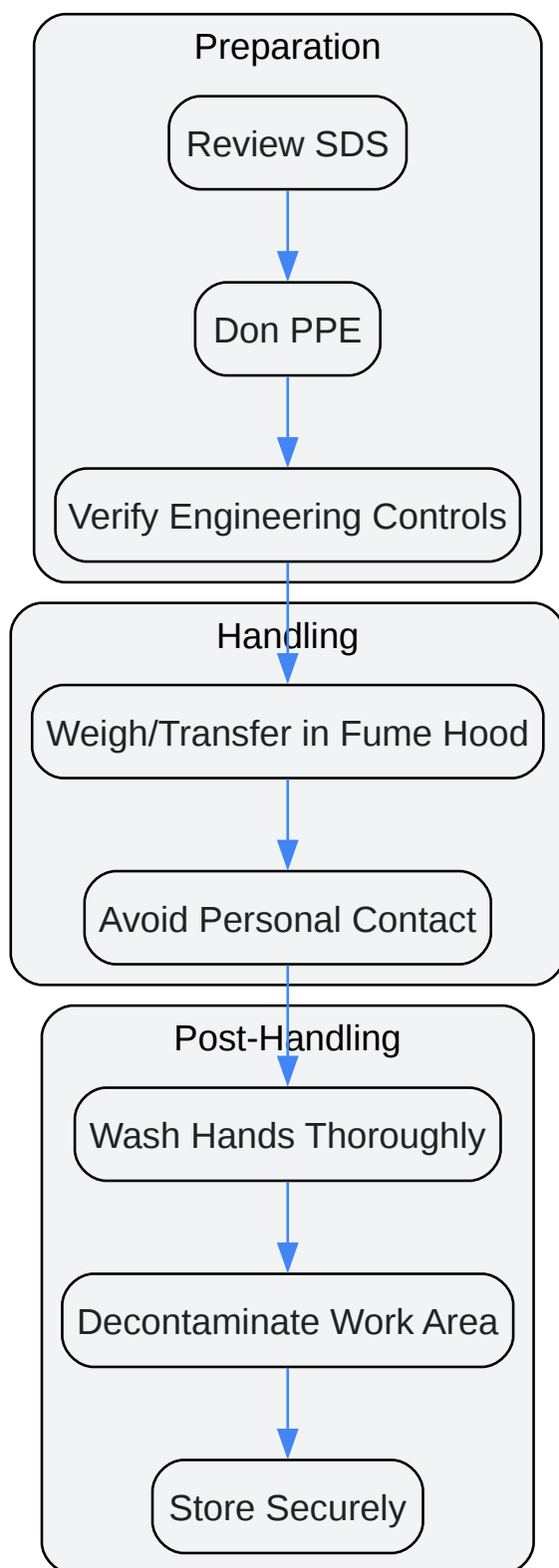
General Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly and engineering controls are functioning properly. Read and understand the Safety Data Sheet.

- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to prevent inhalation of dust.[\[5\]](#) Minimize the generation of dust.[\[10\]](#)
- Contact Avoidance: Avoid all personal contact with the substance, including inhalation and contact with skin and eyes.[\[5\]](#)[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the chemical.[\[6\]](#)[\[11\]](#) Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.[\[6\]](#)

Storage Protocol

- Store in the original, tightly sealed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[10\]](#)[\[12\]](#)
- The storage area should be secured and accessible only to authorized personnel.



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Caption: Workflow for Safe Handling of **2-Bromo-4-fluoro-6-nitrophenol**.

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure or spill.

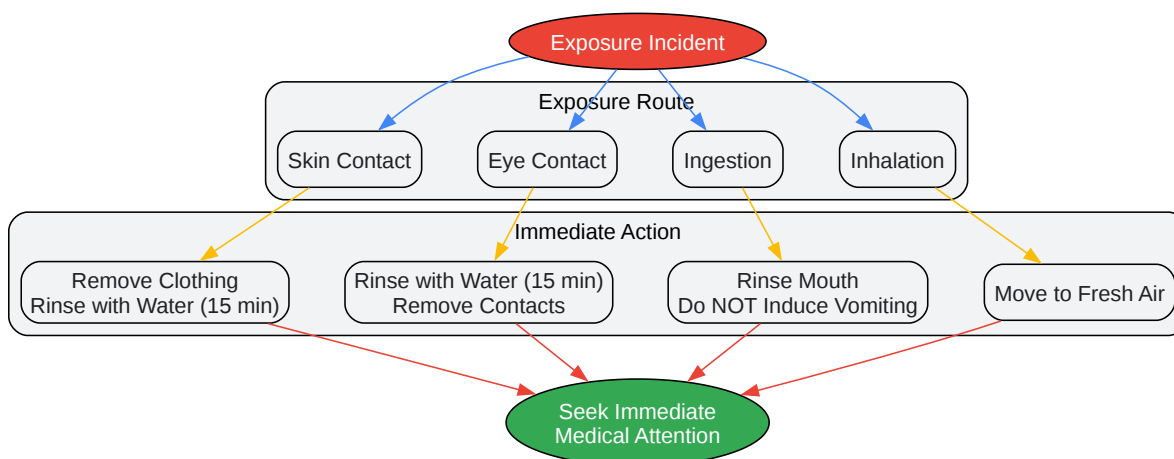
First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[9][12]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes. If skin irritation or a rash occurs, get medical advice/attention.[9][13]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[9][12]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[12]

Spill Response Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Contain: Prevent the spill from entering drains or waterways.[8]
- Clean-up (Minor Spill):
 - Wear full PPE, including respiratory protection.
 - Use dry clean-up procedures; avoid generating dust.[5]
 - Carefully sweep or vacuum the solid material into a suitable, labeled container for hazardous waste disposal.[9][10]
- Clean-up (Major Spill):

- Alert emergency services and your institution's environmental health and safety department.[5]
- Only personnel trained in hazardous material clean-up should address major spills.



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Caption: First Aid Decision Pathway for Exposure Incidents.

Disposal Considerations

Waste generated from **2-Bromo-4-fluoro-6-nitrophenol** must be treated as hazardous waste.

- **Waste Collection:** Collect all waste material, including contaminated PPE and spill clean-up debris, in a clearly labeled, sealed container.
- **Disposal:** Dispose of the waste through a licensed hazardous waste disposal company. Follow all federal, state, and local regulations for chemical waste disposal.[6][11] Do not dispose of this chemical into the environment.[10]

Toxicological and Ecological Information

Toxicological Information

- Acute Toxicity: Harmful if swallowed. No specific LD50 or LC50 data for **2-Bromo-4-fluoro-6-nitrophenol** are readily available in public databases.
- Skin and Eye Damage: Causes skin irritation, may cause an allergic skin reaction, and causes serious eye damage.
- Chronic Effects: Long-term exposure effects have not been fully investigated. However, nitrophenols as a class can pose risks of organ damage through prolonged or repeated exposure.[8]

Ecological Information

- This substance is classified as very toxic to aquatic life with long-lasting effects (H410). It should not be released into the environment. All measures should be taken to prevent its entry into drains, soil, or waterways.[8][10]

This technical guide is intended for informational purposes and should be used in conjunction with an official Safety Data Sheet (SDS) and institutional safety protocols. Always prioritize safety and handle all chemicals with the appropriate level of caution.

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